Spectroscopic Profile of Ethyl 1H-indole-7-carboxylate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*ethyl 1H-indole-7-carboxylate*
CAS No.:	*205873-58-1*
Cat. No.:	*B1289822*

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Date: January 11, 2026

Abstract

This technical guide provides an in-depth analysis of the spectroscopic data for **ethyl 1H-indole-7-carboxylate** (CAS No. 205873-58-1), a key heterocyclic compound with significant potential in medicinal chemistry and materials science. This document offers a detailed examination of its Nuclear Magnetic Resonance (^{1}H NMR and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. By integrating theoretical principles with experimental insights, this guide serves as a crucial resource for researchers engaged in the synthesis, characterization, and application of indole derivatives. The protocols for data acquisition are also detailed to ensure reproducibility and validation.

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Introduction: The Significance of **Ethyl 1H-indole-7-carboxylate**

The indole scaffold is a privileged structure in drug discovery, forming the core of numerous natural products and synthetic compounds with a wide array of biological activities. The strategic placement of functional groups on the indole ring system is paramount for modulating a compound's pharmacological profile. **Ethyl 1H-indole-7-carboxylate**, with its ester functionality at the C7 position, represents a versatile intermediate for the synthesis of more complex molecules. Accurate and comprehensive spectroscopic characterization is the bedrock of chemical synthesis, ensuring the structural integrity of the target compound and providing the foundation for further research and development. This guide elucidates the distinct spectroscopic signature of this particular indole isomer, offering a reference for its unambiguous identification.

Molecular Structure and Key Spectroscopic Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. Below is a diagram of **ethyl 1H-indole-7-carboxylate**, with atom numbering used for the assignment of NMR signals.

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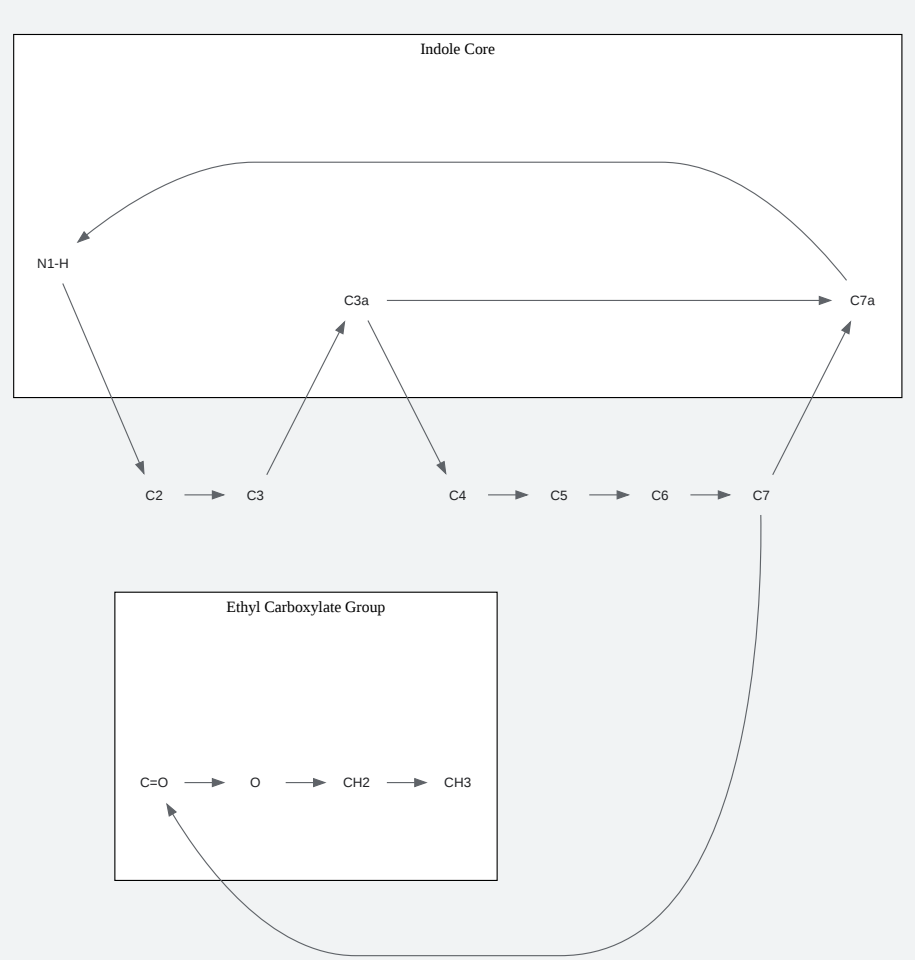

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Figure 1: Molecular structure of **ethyl 1H-indole-7-carboxylate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The chemical shifts, coupling constants, and integration of the signals in ^{1}H NMR, along with the chemical shifts in ^{13}C NMR, provide a detailed map of the molecular structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **ethyl 1H-indole-7-carboxylate** is characterized by distinct signals for the aromatic protons of the indole ring, the protons of the ethyl group, and the N-H proton. The substitution at the 7-position significantly influences the chemical shifts and coupling patterns of the protons on the benzene portion of the indole ring.

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Table 1: ^{1}H NMR Spectroscopic Data for **Ethyl 1H-indole-7-carboxylate**

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
Data not available in search results	-	-	-	NH-1
Data not available in search results	-	-	-	H-2
Data not available in search results	-	-	-	H-3
Data not available in search results	-	-	-	H-4
Data not available in search results	-	-	-	H-5
Data not available in search results	-	-	-	H-6
Data not available in search results	q	7.1	2H	-O-CH_2-CH_3
Data not available in search results	t	7.1	3H	-O-CH_2-CH_3

Note: Specific chemical shift values for the indole ring protons were not available in the provided search results. The data for the ethyl group is based on typical values for ethyl esters.

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Interpretation of the ^{1}H NMR Spectrum:

- Indole Ring Protons: The protons H-4, H-5, and H-6 on the benzene ring will appear as a set of coupled multiplets in the aromatic region (typically δ 7.0-8.0 ppm). The H-2 and H-3 protons on the pyrrole ring will also be present in the aromatic region, often as distinct signals. The specific coupling patterns would allow for their unambiguous assignment.
- Ethyl Group Protons: The ethyl group gives rise to a characteristic quartet for the methylene protons (-O-CH_2) and a triplet for the methyl protons (-CH_3). The coupling between these two groups of protons results in the observed splitting pattern, with a typical coupling constant of around 7.1 Hz.
- N-H Proton: The proton attached to the nitrogen atom (N-H) typically appears as a broad singlet, and its chemical shift can vary depending on the solvent and concentration.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. Each unique carbon atom gives a distinct signal.

Table 2: ^{13}C NMR Spectroscopic Data for **Ethyl 1H-indole-7-carboxylate**

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Chemical Shift (δ, ppm)	Assignment
Data not available in search results	C=O
Data not available in search results	C-2
Data not available in search results	C-3
Data not available in search results	C-3a
Data not available in search results	C-4
Data not available in search results	C-5
Data not available in search results	C-6
Data not available in search results	C-7
Data not available in search results	C-7a
Data not available in search results	-O-CH_2-CH_3
Data not available in search results	-O-CH_2-CH_3

Note: Specific chemical shift values were not available in the provided search results.

Interpretation of the ^{13}C NMR Spectrum:

- Carbonyl Carbon: The ester carbonyl carbon (C=O) is expected to resonate at the downfield end of the spectrum, typically in the range of δ 160-170 ppm.
- Indole Carbons: The eight carbon atoms of the indole ring will give rise to distinct signals in the aromatic region (δ 100-140 ppm). The chemical shifts will be influenced by the electron-withdrawing nature of the ethyl carboxylate group at the C7 position.
- Ethyl Group Carbons: The methylene carbon (-O-CH_2) will appear around δ 60-65 ppm, while the methyl carbon (-CH_3) will be found at a more upfield position, typically around δ 14-15 ppm.

NMR Data Acquisition Protocol

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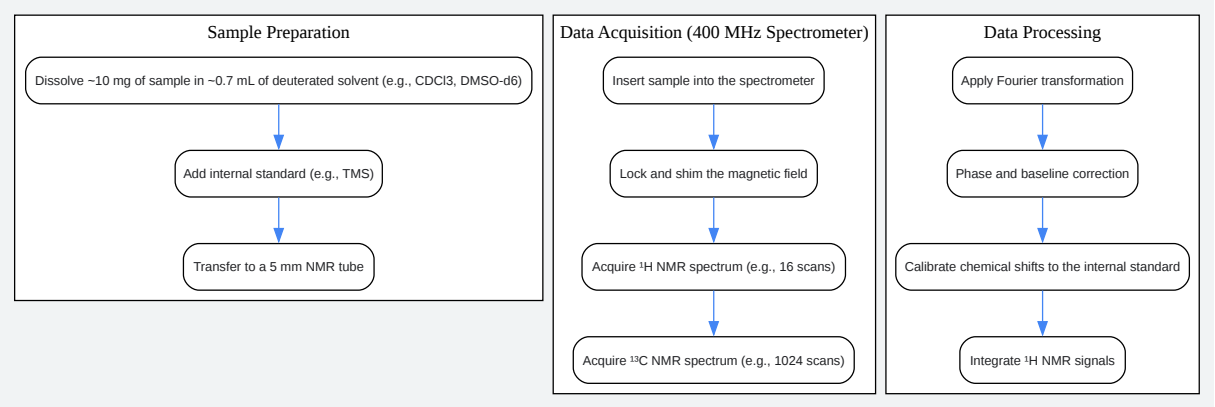

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Figure 2: Standard workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

Table 3: IR Spectroscopic Data for **Ethyl 1H-indole-7-carboxylate**

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Wavenumber (cm^{-1})	Intensity	Assignment
Data not available in search results	Strong	N-H stretch
Data not available in search results	Medium	Aromatic C-H stretch
Data not available in search results	Medium	Aliphatic C-H stretch
Data not available in search results	Strong	C=O stretch (ester)
Data not available in search results	Medium	C=C stretch (aromatic)
Data not available in search results	Strong	C-O stretch (ester)

Note: Specific wavenumber values were not available in the provided search results. The assignments are based on characteristic functional group absorptions.

Interpretation of the IR Spectrum:

- N-H Stretch: A prominent absorption band, typically in the region of 3300-3500 cm^{-1}, is characteristic of the N-H stretching vibration of the indole ring.
- C=O Stretch: A strong, sharp absorption band around 1700-1720 cm^{-1} is indicative of the carbonyl group of the ethyl ester.
- C-H Stretches: Aromatic C-H stretching vibrations are usually observed above 3000 cm^{-1}, while aliphatic C-H stretches of the ethyl group appear just below 3000 cm^{-1}.
- C-O Stretch: A strong absorption in the 1200-1300 cm^{-1} region corresponds to the C-O stretching vibration of the ester group.

IR Data Acquisition Protocol

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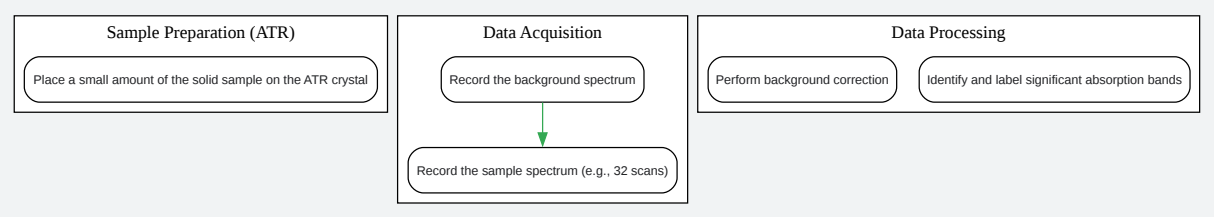

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Figure 3: Workflow for acquiring an IR spectrum using an ATR accessory.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. The fragmentation pattern observed in the mass spectrum can also offer valuable structural clues.

Table 4: Mass Spectrometry Data for **Ethyl 1H-indole-7-carboxylate**

m/z	Interpretation
189.0789	Molecular Ion $[M]^+$ (Calculated for $C_{11}H_{11}NO_2$)
Data not available in search results	$[M - OCH_2CH_3]^+$
Data not available in search results	$[M - COOCH_2CH_3]^+$

Note: The molecular weight is based on the chemical formula. Specific fragmentation data were not available in the provided search results.

Interpretation of the Mass Spectrum:

- Molecular Ion Peak: The mass spectrum should show a prominent molecular ion peak at an m/z value corresponding to the molecular weight of **ethyl 1H-indole-7-carboxylate** (189.21

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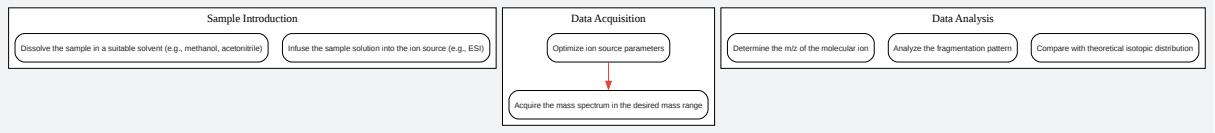
g/mol). High-resolution mass spectrometry (HRMS) would provide a highly accurate mass measurement, confirming the elemental composition.

- Fragmentation Pattern: Common fragmentation pathways for ethyl esters include the loss of the ethoxy group (-OCH_2CH_3) and the entire ethyl carboxylate group (-$COOCH_2CH_3$). These fragmentation patterns help to confirm the presence of the ethyl ester functionality.

MS Data Acquisition Protocol



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